

An In-depth Technical Guide to m-PEG12-azide: Properties, Solubility, and Applications

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Compound of Interest

Compound Name: *m*-PEG12-azide

Cat. No.: B3028520

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical properties, solubility, and key applications of **m-PEG12-azide**, a versatile heterobifunctional linker crucial in bioconjugation, drug delivery, and the development of advanced therapeutics such as Proteolysis Targeting Chimeras (PROTACs) and Antibody-Drug Conjugates (ADCs).

Core Chemical Properties

m-PEG12-azide, also known as 1-azido-3,6,9,12,15,18,21,24,27,30,33,36-dodecaoxanonatriacontan-38-oic acid, is a monodisperse polyethylene glycol (PEG) derivative containing a terminal methoxy group and an azide functional group. The PEG chain enhances hydrophilicity and biocompatibility of molecules it is conjugated to, while the azide group allows for highly specific and efficient covalent bond formation through "click chemistry".

Table 1: Physicochemical Properties of **m-PEG12-azide**

Property	Value	Source(s)
Molecular Formula	C25H51N3O12	--INVALID-LINK--, --INVALID-LINK--
Molecular Weight	585.69 g/mol	--INVALID-LINK--, --INVALID-LINK--
CAS Number	89485-61-0	--INVALID-LINK--
Appearance	Colorless to pale yellow oil or liquid	--INVALID-LINK--
Purity	Typically ≥95%	--INVALID-LINK--

Solubility Profile

The hydrophilic nature of the PEG chain imparts excellent solubility in aqueous solutions and a range of organic solvents, making **m-PEG12-azide** a versatile reagent in various reaction conditions.

Table 2: Solubility of **m-PEG12-azide**

Solvent	Solubility	Source(s)
Water	Soluble	--INVALID-LINK--
Dimethyl Sulfoxide (DMSO)	Soluble	--INVALID-LINK--
Dichloromethane (DCM)	Soluble	--INVALID-LINK--
Dimethylformamide (DMF)	Soluble	--INVALID-LINK--

Experimental Protocols

m-PEG12-azide is primarily utilized in two types of click chemistry reactions: Copper-Catalyzed Azide-Alkyne Cycloaddition (CuAAC) and Strain-Promoted Azide-Alkyne Cycloaddition (SPAAC). Below are detailed methodologies for these key applications.

Copper-Catalyzed Azide-Alkyne Cycloaddition (CuAAC)

This reaction involves the copper(I)-catalyzed ligation of the azide group of **m-PEG12-azide** to a terminal alkyne-functionalized molecule.

Materials:

- **m-PEG12-azide**
- Alkyne-functionalized molecule (e.g., protein, peptide, small molecule)
- Copper(II) sulfate (CuSO_4)
- Sodium ascorbate
- Tris(3-hydroxypropyltriazolylmethyl)amine (THPTA) or Tris((1-benzyl-1H-1,2,3-triazol-4-yl)methyl)amine (TBTA) as a copper ligand
- Reaction Buffer (e.g., phosphate-buffered saline (PBS) pH 7.4)
- Degassing equipment (optional, for oxygen-sensitive reactions)

Procedure:

- Reagent Preparation:
 - Prepare a stock solution of **m-PEG12-azide** in an appropriate solvent (e.g., DMSO or water).
 - Prepare a stock solution of the alkyne-functionalized molecule in a compatible buffer.
 - Prepare fresh stock solutions of CuSO_4 (e.g., 20 mM in water), sodium ascorbate (e.g., 300 mM in water), and the copper ligand (e.g., 100 mM THPTA in water).
- Reaction Setup:
 - In a reaction vessel, combine the alkyne-functionalized molecule and **m-PEG12-azide**. A molar excess of the PEG-azide (typically 1.5 to 10-fold) is often used.
 - Add the copper ligand to the reaction mixture.

- Add the CuSO₄ solution to the mixture.
- Initiation and Incubation:
 - Initiate the reaction by adding the freshly prepared sodium ascorbate solution.
 - Incubate the reaction at room temperature for 1-4 hours. The reaction progress can be monitored by techniques such as LC-MS or SDS-PAGE for protein conjugations.
- Purification:
 - Upon completion, the resulting conjugate can be purified using size-exclusion chromatography (SEC), dialysis, or other appropriate chromatographic techniques to remove excess reagents and byproducts.

Strain-Promoted Azide-Alkyne Cycloaddition (SPAAC)

SPAAC is a copper-free click chemistry reaction that utilizes a strained alkyne, such as dibenzocyclooctyne (DBCO), to react with the azide group of **m-PEG12-azide**. This method is ideal for applications in living systems where copper toxicity is a concern.

Materials:

- **m-PEG12-azide**
- DBCO-functionalized molecule
- Reaction Buffer (e.g., PBS pH 7.4, ensure it is azide-free)

Procedure:

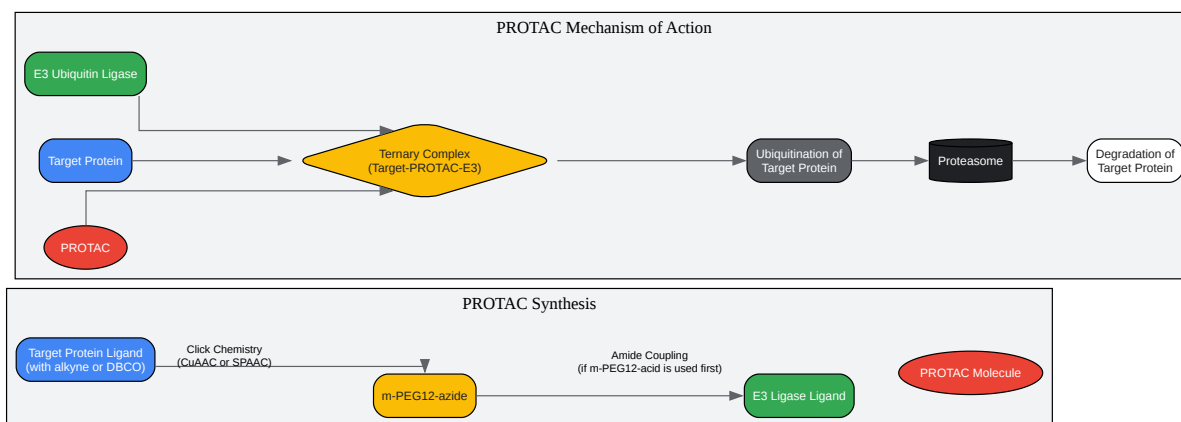
- Reagent Preparation:
 - Prepare a stock solution of **m-PEG12-azide** in an appropriate solvent.
 - Prepare a stock solution of the DBCO-functionalized molecule in a compatible buffer.
- Reaction Setup:

- In a reaction vessel, combine the DBCO-functionalized molecule and **m-PEG12-azide**. A slight molar excess of one reactant (typically 1.5 to 3-fold) can be used to drive the reaction to completion.
- Incubation:
 - Incubate the reaction mixture at room temperature for 2-12 hours. For some applications, incubation at 4°C overnight may be preferred. Reaction progress can be monitored by appropriate analytical techniques.
- Purification:
 - Purify the conjugate using SEC, dialysis, or other suitable methods to remove unreacted starting materials.

Applications in Drug Development

PROTAC Synthesis

m-PEG12-azide serves as a versatile linker in the synthesis of PROTACs, which are heterobifunctional molecules that induce the degradation of target proteins. The PEG linker connects a ligand that binds to the target protein and a ligand that recruits an E3 ubiquitin ligase.

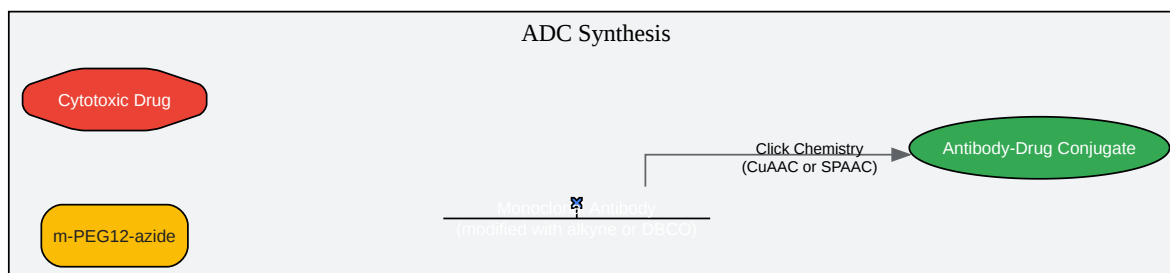


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Caption: PROTAC Synthesis and Mechanism of Action Workflow.

Antibody-Drug Conjugate (ADC) Development

In ADC development, **m-PEG12-azide** can be used to link a cytotoxic drug to a monoclonal antibody. The PEG spacer enhances the solubility and stability of the ADC.



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Caption: General workflow for Antibody-Drug Conjugate (ADC) synthesis.

Safety and Handling

m-PEG12-azide should be handled by trained professionals in a laboratory setting. It is advisable to consult the Safety Data Sheet (SDS) for detailed information on handling, storage, and disposal.

General Handling Precautions:

- Wear appropriate personal protective equipment (PPE), including gloves, lab coat, and safety glasses.
- Handle in a well-ventilated area or in a fume hood.
- Avoid contact with skin and eyes.
- Store in a cool, dry place, typically at -20°C for long-term storage, and protect from light.

This guide provides a foundational understanding of **m-PEG12-azide** for its effective application in research and development. For specific experimental designs, optimization of the provided protocols may be necessary.

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